

# Proper Disposal of Lathodoratin: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Lathodoratin*

Cat. No.: *B1674539*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **Lathodoratin**, a bioactive chemical compound. While **Lathodoratin** is shipped as a non-hazardous chemical, adherence to proper disposal protocols is essential.

## Chemical and Physical Properties

A summary of the key quantitative data for **Lathodoratin** is presented below for easy reference.

Property	Value
CAS Number	76693-50-0
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O <sub>4</sub>
Molecular Weight	206.19 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage	Short term (days to weeks) at 0-4°C, Long term (months to years) at -20°C

## Disposal Procedures

As a non-hazardous solid compound, the disposal of **Lathodoratin** should follow standard laboratory procedures for chemical waste. Given its solubility in DMSO, special consideration should be given to solutions containing this solvent.

## Experimental Protocols for Disposal

### Disposal of Solid **Lathodoratin**:

- Waste Collection: Unused or waste solid **Lathodoratin** should be collected in a designated, clearly labeled waste container for non-hazardous solid chemical waste.
- Container Labeling: The waste container must be labeled with the chemical name ("Lathodoratin") and the appropriate hazard classification (non-hazardous).
- Storage: Store the sealed waste container in a designated waste accumulation area away from incompatible materials.
- Final Disposal: Dispose of the container through your institution's chemical waste management program.

### Disposal of **Lathodoratin** in DMSO Solution:

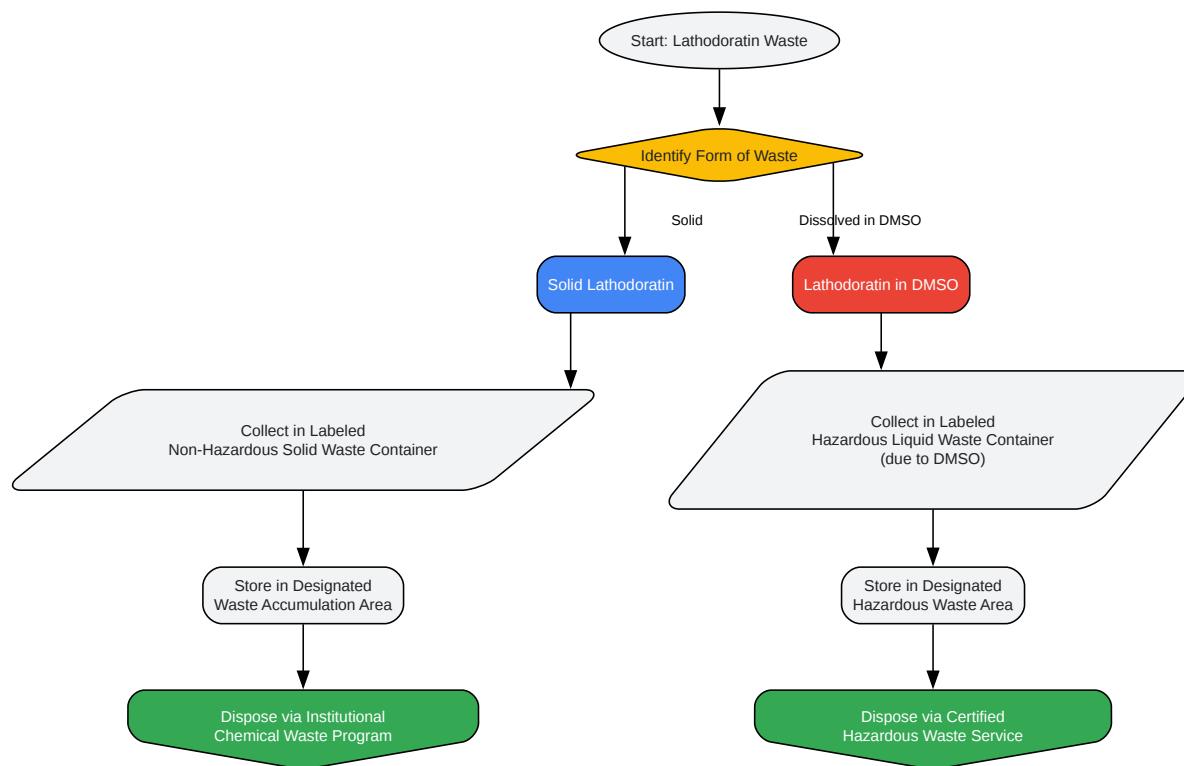
Solutions of **Lathodoratin** in DMSO must be handled with care, as DMSO can facilitate the absorption of other chemicals through the skin.

- Waste Collection: Collect **Lathodoratin**-DMSO solutions in a designated, leak-proof, and clearly labeled container for hazardous liquid waste. While **Lathodoratin** itself is non-hazardous, the DMSO solvent requires specific handling.
- Container Labeling: The waste container must be labeled with the names of all constituents ("Lathodoratin," "Dimethyl Sulfoxide (DMSO)") and their approximate concentrations. It should be marked as hazardous waste due to the properties of DMSO.
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area, segregated from incompatible materials, particularly strong oxidizing agents.

- Final Disposal: Arrange for the disposal of the hazardous liquid waste through your institution's certified chemical waste disposal service.

## Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **Lathodoratin** in both solid and dissolved forms.



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